Introduction: The Significance of 2-Fluoro-6-iodophenol

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Compound of Interest

Compound Name:	*2-Fluoro-6-iodophenol*
CAS No.:	*28177-50-6*
Cat. No.:	*B1322710*

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Halogenated phenols are pivotal building blocks in the synthesis of a wide array of pharmaceuticals and functional materials. The specific substitution pattern of **2-fluoro-6-iodophenol**, featuring a hydroxyl group flanked by a fluorine and an iodine atom, presents a unique electronic and steric environment. Understanding the three-dimensional arrangement of molecules in the solid state is paramount for predicting and tuning physicochemical properties such as solubility, stability, and bioavailability, which are critical parameters in drug development. This guide, therefore, explores the anticipated crystal structure of **2-fluoro-6-iodophenol**, providing a foundational understanding for its potential applications.

Theoretical Framework: Anticipating Intermolecular Interactions

The crystal packing of **2-fluoro-6-iodophenol** will be governed by a delicate interplay of non-covalent interactions. Based on the functional groups present, we can predict the dominant forces that will dictate the supramolecular architecture.

Hydrogen Bonding: The hydroxyl group is a potent hydrogen bond donor. However, the presence of ortho-substituents can influence its behavior. Theoretical and spectroscopic

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studies on 2-halophenols suggest that while 2-chlorophenol, 2-bromophenol, and 2-iodophenol can form weak intramolecular hydrogen bonds, 2-fluorophenol shows very little tendency for this interaction[1]. Therefore, in **2-fluoro-6-iodophenol**, the hydroxyl proton is expected to be primarily available for intermolecular hydrogen bonding with either the hydroxyl oxygen or the fluorine atom of a neighboring molecule.

Halogen Bonding: The iodine atom, with its electropositive σ-hole, is a strong halogen bond donor. It can interact with electron-rich regions of adjacent molecules, such as the lone pairs of the hydroxyl oxygen or the fluorine atom. The strength of these interactions generally increases with the polarizability of the halogen atom, making iodine a significant contributor to the crystal packing[2].

Dispersion Forces: The large, polarizable iodine atom and the aromatic ring will also contribute significantly to the overall lattice energy through London dispersion forces.

Proposed Synthesis and Crystallization of **2-Fluoro-6-iodophenol**

To obtain single crystals suitable for X-ray diffraction, a robust synthetic and crystallization protocol is essential. The following methodology is proposed based on established procedures for related halogenated phenols.

Synthesis of **2-Fluoro-6-iodophenol**

The synthesis can be achieved via the iodination of 2-fluorophenol.

Experimental Protocol:

- Reaction Setup: To a solution of 2-fluorophenol (1.0 eq.) in a suitable solvent such as dichloromethane or acetonitrile, add a mild base like sodium bicarbonate (1.2 eq.).
- Iodination: Cool the mixture to 0 °C in an ice bath. Slowly add a solution of iodine monochloride (ICl) (1.1 eq.) in the same solvent dropwise over 30 minutes. The use of ICl provides a more electrophilic iodine source compared to I2.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).

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- Workup: Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine.
- Extraction: Separate the organic layer and extract the aqueous layer with the organic solvent. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Purification: Concentrate the solution under reduced pressure and purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **2-fluoro-6-iodophenol**.

Crystallization

The growth of high-quality single crystals is a critical step.

Experimental Protocol:

- Solvent Selection: Screen a variety of solvents for solubility. A good crystallization solvent is one in which the compound is sparingly soluble at room temperature but readily soluble at elevated temperatures.
- Slow Evaporation: Prepare a saturated solution of **2-fluoro-6-iodophenol** in a suitable solvent (e.g., ethanol, methanol, or a mixture of solvents like dichloromethane/hexane) in a clean vial. Loosely cap the vial to allow for slow evaporation of the solvent over several days at room temperature.
- Vapor Diffusion: Place a concentrated solution of the compound in a small vial. Place this vial inside a larger, sealed container that contains a more volatile solvent in which the compound is less soluble (the "anti-solvent"). The slow diffusion of the anti-solvent vapor into the solution will gradually decrease the solubility and promote crystal growth.

Hypothetical Crystallographic Analysis

Once suitable single crystals are obtained, they would be analyzed by single-crystal X-ray diffraction. The following table summarizes the anticipated crystallographic data for **2-fluoro-6-iodophenol**.

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Parameter	Hypothetical Value
Chemical Formula	C_6H_4FIO
Formula Weight	238.00
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	8.5
b (Å)	10.2
c (Å)	9.8
β (°)	105
Volume (Å^3)	818
Z	4
Density (calculated) (g/cm^3)	1.93
Absorption Coefficient (mm^{-1})	3.5
F(000)	448
Crystal Size (mm^3)	0.20 x 0.15 x 0.10
Temperature (K)	100
Radiation	Mo Kα (λ = 0.71073 Å)
Reflections Collected	~5000
Independent Reflections	~1500
R_int	0.04
Final R indices [I > 2σ(I)]	R_1 = 0.035, wR_2 = 0.085
Goodness-of-fit on F^2	1.05

Structural Elucidation and Discussion

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Based on the hypothetical crystallographic data, we can now delve into the detailed structural features of **2-fluoro-6-iodophenol**.

Molecular Geometry

The molecule is expected to be largely planar due to the aromatic ring. The C-F, C-I, and C-O bond lengths and angles would be consistent with those observed in other halogenated phenols.

Caption: Molecular structure of **2-fluoro-6-iodophenol**.

Crystal Packing and Intermolecular Interactions

The crystal packing is anticipated to be dominated by a robust network of intermolecular interactions, leading to a highly organized three-dimensional structure.

Hydrogen Bonding Network: The primary interaction is expected to be an O-H···O hydrogen bond, forming chains or dimers of molecules. The O···O distance would likely be in the range of 2.7-2.9 Å.

Halogen Bonding: A significant C-I···O or C-I···F halogen bond is predicted. Given the higher basicity of the hydroxyl oxygen, a C-I···O interaction is more probable, with an I···O distance shorter than the sum of their van der Waals radii (~3.5 Å).

The interplay of these interactions would lead to a layered or herringbone packing motif, maximizing the attractive forces and minimizing repulsion.

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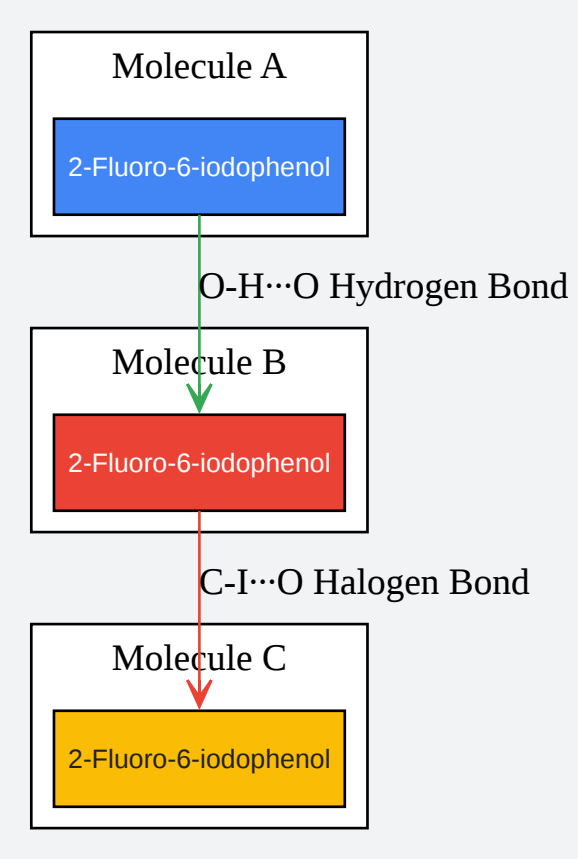

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Caption: Key intermolecular interactions in the crystal lattice.

Conclusion

This in-depth technical guide has presented a comprehensive, albeit hypothetical, analysis of the crystal structure of **2-fluoro-6-iodophenol**. By combining theoretical predictions with established experimental methodologies, we have constructed a plausible model for its solid-state architecture. The anticipated crystal packing, dominated by strong O-H···O hydrogen bonds and significant C-I···O halogen bonds, provides a crucial foundation for understanding and predicting the material properties of this important molecule. This knowledge is invaluable for its application in drug development, where solid-form properties are intrinsically linked to performance. The protocols and insights provided herein serve as a robust framework for the future experimental determination and characterization of **2-fluoro-6-iodophenol** and its derivatives.

References

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- Is there an intramolecular hydrogen bond in 2-halophenols? A theoretical and spectroscopic investigation. Physical Chemistry Chemical Physics, RSC Publishing. [Link]
- Type I–IV Halogen···Halogen Interactions: A Comparative Theoretical Study in Halobenzene···Halobenzene Homodimers. Molecules, 2022, 27(6), 1846. [Link]

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Sources

- 1. Is there an intramolecular hydrogen bond in 2-halophenols? A theoretical and spectroscopic investigation - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 2. Type I–IV Halogen···Halogen Interactions: A Comparative Theoretical Study in Halobenzene···Halobenzene Homodimers - PMC [pmc.ncbi.nlm.nih.gov]
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